

# Norverrucosidin & Analogs: Structure-Activity Relationship (SAR) Guide

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## Compound of Interest

Compound Name: Norverrucosidin

Cat. No.: B14086725

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## Executive Summary: The GRP78 Targeting Scaffold

**Norverrucosidin** belongs to a rare class of methylated

-pyrone polyketides isolated from marine and terrestrial fungi of the genus *Penicillium* (e.g., *P. aurantiogriseum*, *P. polonicum*). While the parent compound, Verrucosidin (VCD), was originally identified as a potent neurotoxin, subsequent studies repositioned this scaffold as a highly selective anti-cancer agent that targets the Unfolded Protein Response (UPR).

Specifically, these compounds act as GRP78 (BiP) down-regulators and mitochondrial Complex I inhibitors, exhibiting cytotoxicity strictly under hypoglycemic conditions—a metabolic hallmark of solid tumor microenvironments.<sup>[1]</sup> This guide dissects the SAR of

**Norverrucosidin**, Deoxyverrucosidin, and Verrucosidin to isolate the pharmacophores responsible for therapeutic efficacy versus neurotoxicity.

## Structural Deconstruction & SAR Analysis

The core scaffold consists of a 2H-pyran-2-one ( $\alpha$ -pyrone) head group linked via a polyene chain to a bicyclic or tetrahydrofuran tail. SAR studies reveal that subtle modifications to the C6-C7 epoxide and the methyl substitution pattern drastically alter biological outcomes.

## Comparative Activity Profile

The following data aggregates cytotoxicity and GRP78 inhibition metrics from key comparative studies (e.g., *Penicillium* sp. XL-01 isolates).

| Compound             | Structural Modification (vs. Verrucosidin) | IC50 (MGC-803 Cytotoxicity) | GRP78 Promoter Inhibition (IC50) | Key SAR Insight                                                                                                     |
|----------------------|--------------------------------------------|-----------------------------|----------------------------------|---------------------------------------------------------------------------------------------------------------------|
| Verrucosidin (VCD)   | Parent (C6-C7 Epoxide, C-Methyls intact)   | ~1.5 - 2.0 M                | Potent (Qualitative)             | High potency but significant neurotoxicity (tremors).                                                               |
| Deoxyverrucosidin    | Lacks C6-C7 Epoxide (Tetrahydrofuran ring) | N/A                         | 30 nM                            | Removal of epoxide retains/improves GRP78 targeting while potentially reducing neurotoxicity.                       |
| Nordeoxyverrucosidin | Lacks C6-C7 Epoxide + Demethylated         | 0.96 M                      | High Potency                     | Most Potent Cytotoxin. Demethylation combined with deoxygenation enhances tumor cell killing > Cisplatin (Control). |
| Norverrucosidin      | Demethylated (Retains Epoxide)             | > 2.0 M                     | Moderate                         | Demethylation alone (without removing epoxide) is less effective than the "Nordeoxy" combination.                   |
| Verrucosidinol       | Ring-opened ethylene oxide moiety          | > 100 M                     | Inactive                         | Negative Control. Integrity of the bicyclic/THF tail                                                                |

is critical for  
activity.

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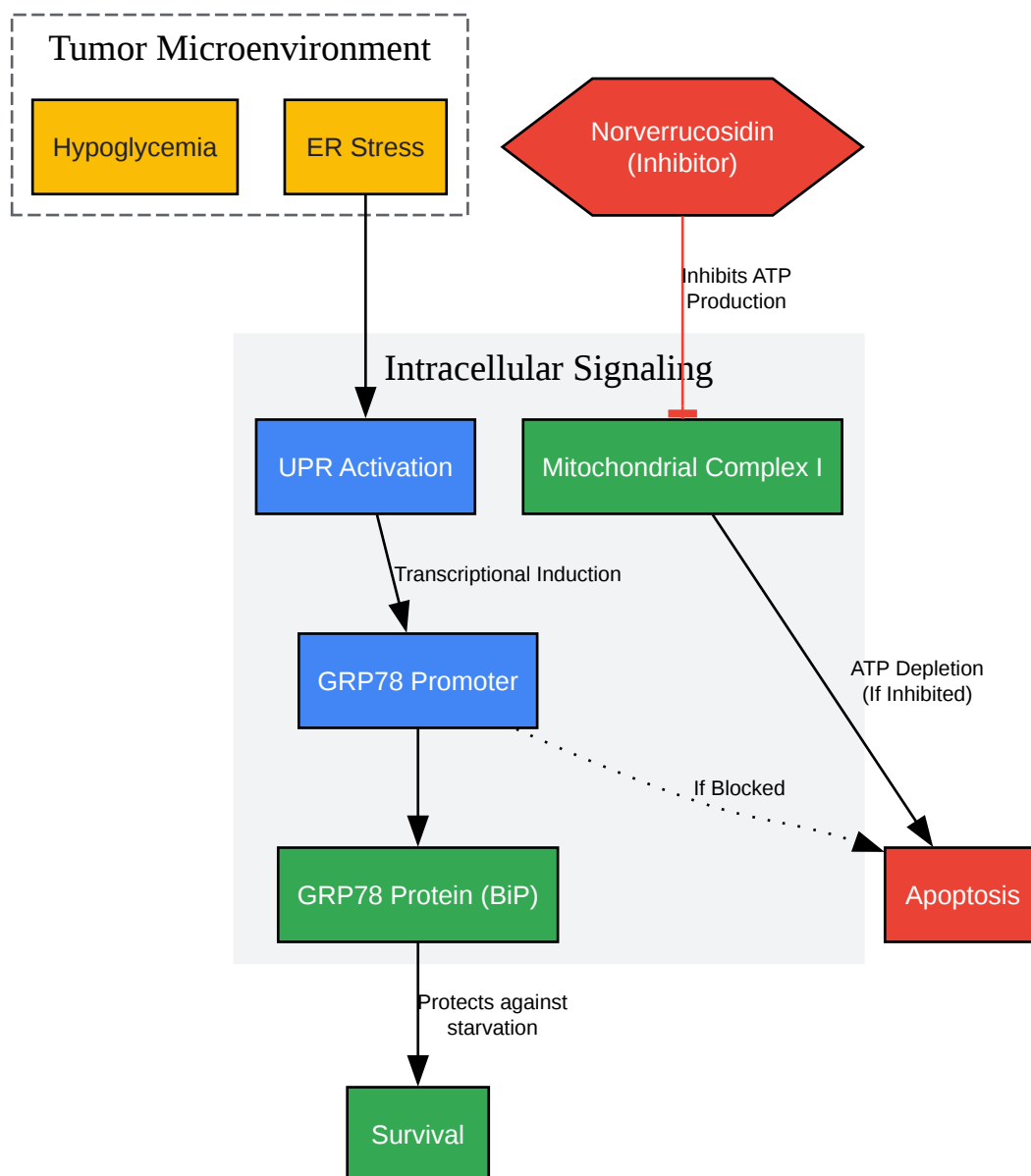
## Pharmacophore Conclusion

- The "Deoxy" Advantage: The C6-C7 epoxide ring, present in Verrucosidin, is not required for GRP78 downregulation. In fact, Deoxyverrucosidin shows nanomolar potency ( $IC_{50} = 30$  nM) against GRP78 expression, suggesting the epoxide may contribute more to off-target neurotoxicity than therapeutic efficacy.
- The "Nor" Potentiation: Removing the methyl group (Nor-series) in the context of the deoxy-scaffold (Nordeoxyverrucosidin) significantly enhances cytotoxicity against gastric cancer cells (MGC-803), outperforming clinical standards like Cisplatin.
- Tail Integrity: Ring-opening of the tail (Verrucosidinol) abolishes activity, confirming the bicyclic or tetrahydrofuran moiety is the primary receptor binding interface.

## Mechanism of Action: The UPR/Mitochondria Axis

Verrucosidin analogs do not merely bind GRP78; they prevent its stress-induced upregulation. This creates a lethal vulnerability in cancer cells that rely on GRP78 to survive glucose deprivation (hypoglycemia) and ER stress.

## Signaling Pathway Diagram



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Caption: Dual-mechanism of **Norverrucosidin** analogs: Blocking GRP78 transcription and inhibiting Mitochondrial Complex I, leading to selective apoptosis under hypoglycemic stress.<sup>[1]</sup>

## Experimental Protocols

To validate the SAR findings described above, researchers must employ self-validating assays that distinguish between general toxicity and hypoglycemia-specific activity.

### Protocol A: GRP78 Promoter-Reporter Assay

Objective: Quantify the ability of an analog to inhibit GRP78 transcription.

- Cell Line Engineering: Transfect human colon cancer cells (HT-29) or breast cancer cells (MDA-MB-231) with a plasmid containing the human GRP78 promoter (-132 to +7) fused to a Luciferase reporter gene.
- Stress Induction:
  - Seed cells at  
  
cells/well in 96-well plates.
  - Incubate for 24h.
  - Treatment: Add 2-deoxyglucose (2-DG, 10 mM) to mimic hypoglycemia and induce ER stress. Simultaneously treat with graded concentrations of the test compound (**Norverrucosidin**/Analog) (0.1 nM – 10 M).
- Readout:
  - Incubate for 18–24 hours.
  - Lyse cells and add Luciferin substrate.
  - Measure luminescence.
- Validation:
  - Positive Control: Versipelostatin (known GRP78 inhibitor).
  - Normalization: Co-transfect with  
  
-galactosidase or Renilla luciferase to normalize for transfection efficiency and cell viability.

## Protocol B: Hypoglycemia-Selective Cytotoxicity Screen

Objective: Confirm the compound kills cells only when glucose is scarce (the VCD signature).

- Media Preparation:
  - Condition A (Normoglycemia): RPMI-1640 + 10% FBS + 2.0 g/L Glucose.
  - Condition B (Hypoglycemia): Glucose-free RPMI-1640 + 10% dialyzed FBS + 0 g/L Glucose (or strictly limited to <0.5 mM).
- Treatment:
  - Seed cells in Condition A. Allow attachment (12h).
  - Wash cells 2x with PBS.
  - Switch media to either Condition A or B containing the test compound.
- Incubation: 24 to 48 hours.
- Viability Assay: Use MTT or CellTiter-Glo (ATP-based).
  - Note: Since VCD analogs inhibit mitochondrial Complex I, ATP assays (CellTiter-Glo) are more sensitive than metabolic reduction assays (MTT) for early detection.
- Interpretation: A true **Norverrucosidin** analog will show an  $IC_{50} < 1$  M in Condition B, but  $IC_{50} > 10$ -100 M in Condition A.

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